Technical Guide: Characterization of 2-Bromo-3-(tert-butyl)benzoic Acid[1]

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name: *2-Bromo-3-(tert-butyl)benzoic Acid*

Cat. No.: *B13708301*

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Executive Summary

2-Bromo-3-(tert-butyl)benzoic Acid is a highly sterically congested aromatic intermediate.[1] The juxtaposition of the bulky tert-butyl group (C3), the bromo substituent (C2), and the carboxylic acid (C1) creates a "steric lock," potentially inducing restricted rotation (atropisomerism) in downstream amides or biaryls. This scaffold is valuable in medicinal chemistry for modulating the metabolic stability of drug candidates by blocking metabolic "soft spots" or enforcing specific binding conformations.[1]

Spectral Data Profile (Predicted & Analog-Derived)

The following data is derived from substituent chemical shift increments relative to 2-bromo-3-methylbenzoic acid (CAS 53663-39-1) and 3-tert-butylbenzoic acid.

Nuclear Magnetic Resonance (H NMR)

Solvent: DMSO-

or CDCl

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(Note: Carboxylic proton shift varies with concentration/solvent).[1] Field Strength: 400 MHz recommended for resolution of aromatic coupling.[1]

Position	Shift (, ppm)	Multiplicity	Integration	Coupling (, Hz)	Assignment Logic
COOH	12.5 - 13.5	Broad Singlet	1H	-	Carboxylic acid proton.[1]
Ar-H6	7.65 - 7.75	dd	1H	,	Ortho to COOH; deshielded by carbonyl anisotropy.
Ar-H4	7.55 - 7.65	dd	1H	,	Ortho to t-Bu; deshielded by steric compression/ Br.[1]
Ar-H5	7.30 - 7.40	t (pseudo)	1H		Meta to both COOH and t-Bu.[1]
t-Butyl	1.45 - 1.55	Singlet	9H	-	Deshielded relative to standard t-Bu (1.3 ppm) due to ortho-Br.[1]

Diagnostic Feature: The tert-butyl group in the 3-position, flanked by a 2-bromo group, will show a slight downfield shift compared to the 4- or 5-isomers due to the "ortho effect" and van der Waals deshielding.[1]

Carbon NMR (C NMR)

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Solvent: DMSO-

Carbon Type	Shift (, ppm)	Assignment
C=O	167.0 - 169.0	Carboxylic Acid
C-Br	120.0 - 122.0	C2 (Ipso to Br) - Shielded by heavy atom effect.[1]
C-tBu	148.0 - 150.0	C3 (Ipso to t-Bu)
Ar-CH	127.0 - 132.0	C4, C5, C6
C-COOH	134.0 - 136.0	C1 (Ipso to COOH)
Quaternary C	35.0 - 36.0	t-Butyl quaternary carbon
CH	30.0 - 31.0	t-Butyl methyls

Mass Spectrometry (MS)

Ionization Mode: ESI (-) (Negative Mode preferred for carboxylic acids).[1]

- Molecular Formula: C

  H

  BrO

  [2]
- Molecular Weight: 257.12 g/mol [1]
- Key Ions (M-H)

  :
  - m/z 255.0 (

    Br isotope) - 100% Relative Abundance

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- m/z 257.0 (

  Br isotope) - ~98% Relative Abundance
- Pattern: Characteristic 1:1 doublet indicative of a mono-brominated species.[1]

Infrared Spectroscopy (IR)[1]

- O-H Stretch: 2800–3200 cm

  (Broad, carboxylic acid dimer).[1]
- C=O Stretch: 1680–1700 cm

  (Strong, conjugated acid).[1]
- C-Br Stretch: 500–600 cm

  (Fingerprint region).[1]

Structural Validation & Logic

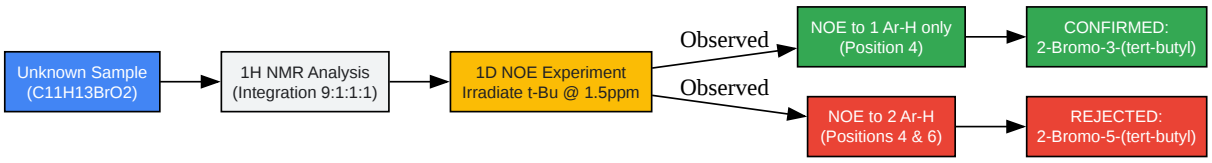
To confirm the 2-bromo-3-(tert-butyl) regiochemistry against potential isomers (like 2-bromo-5-tert-butyl), you must employ NOE (Nuclear Overhauser Effect) experiments.[1]

Isomer Differentiation Strategy

- Target (2-Br-3-tBu): Strong NOE between t-butyl protons and one aromatic proton (H4).[1] No NOE between t-butyl and H6.[1]
- Isomer (2-Br-5-tBu): Strong NOE between t-butyl protons and two aromatic protons (H4 and H6).[1]
- Isomer (2-Br-4-tBu): Strong NOE between t-butyl protons and H3/H5.[1]

Workflow Visualization

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Figure 1: Logic flow for structural confirmation using NOE spectroscopy.

Experimental Protocols

Synthesis Route (Recommended)

Direct bromination of 3-tert-butylbenzoic acid typically yields the 6-bromo isomer due to steric hindrance at position 2.[1] The most reliable route involves oxidation of 2-bromo-3-tert-butyltoluene or a Sandmeyer reaction from the corresponding aniline.[1]

Protocol (Oxidation of 2-bromo-3-tert-butyltoluene):

- Reagents: KMnO

  (3.0 equiv), Pyridine/Water (1:1).[1]

- Setup: Reflux 2-bromo-3-tert-butyltoluene at 95°C for 4–6 hours.

- Workup: Filter MnO

  (hot).[1] Acidify filtrate with HCl to pH 2.[1][3]

- Isolation: Precipitate collection or EtOAc extraction.[1]

- Purification: Recrystallization from EtOH/Water.[1]

HPLC Purity Method

This method separates the target from likely regioisomers (e.g., 2-bromo-5-tert-butylbenzoic acid).[1]

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- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus, 4.6 x 100 mm, 3.5 µm).
- Mobile Phase A: 0.1% Phosphoric Acid in Water.[1]
- Mobile Phase B: Acetonitrile.[1]
- Gradient:
  - 0-2 min: 30% B[1]
  - 2-10 min: 30% -> 90% B[1]
  - 10-12 min: 90% B[1]
- Flow Rate: 1.0 mL/min.[1]
- Detection: UV @ 230 nm and 254 nm.[1]
- Retention Time: Target expected ~7.5 min (elutes later than non-brominated precursors due to lipophilicity).

References

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- Wolf, C., et al. (2006).[1] "Regioselective copper-catalyzed amination of bromobenzoic acids." The Journal of Organic Chemistry, 71(8), 3270-3273. (Methodology for functionalizing sterically hindered bromobenzoates).

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Sources

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